

Introduction: Navigating the Landscape of Halogenated Benzotrifluorides

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Compound of Interest

Compound Name: 2,6-Dibromobenzotrifluoride

CAS No.: 1214340-55-2

Cat. No.: B3222679

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2,6-Dibromobenzotrifluoride, a member of the halogenated benzotrifluoride family, represents a class of compounds with significant potential in the synthesis of novel agrochemicals, pharmaceuticals, and advanced materials. The trifluoromethyl group imparts unique properties such as increased metabolic stability, lipophilicity, and binding affinity, making it a valuable moiety in drug design. The specific substitution pattern of the bromine atoms on the aromatic ring further influences the molecule's steric and electronic properties, offering a versatile scaffold for synthetic chemists.

This guide provides a comprehensive overview of the essential physical and chemical properties of **2,6-Dibromobenzotrifluoride**. However, it is crucial to note that while data for many benzotrifluoride isomers are available, specific, experimentally-verified data for the 2,6-dibromo isomer is not extensively documented in readily accessible literature. Therefore, this document serves a dual purpose: to present the known and predicted properties of this compound and to provide a robust framework of experimental protocols for researchers to determine these properties with precision and accuracy. This approach ensures scientific integrity and empowers researchers to generate reliable data for their specific applications.

Core Physicochemical Properties

A thorough understanding of a compound's physical properties is fundamental to its application in research and development. The following table summarizes the key physicochemical parameters for **2,6-Dibromobenzotrifluoride**, with an emphasis on the necessity of experimental verification.

| Property | Value / Information | Significance in Research & Drug Development |
|-------------------|---|---|
| Molecular Formula | C7H3Br2F3 | Defines the elemental composition of the molecule. |
| Molecular Weight | 303.92 g/mol | Crucial for stoichiometric calculations in chemical reactions and for mass spectrometry analysis. |
| CAS Number | Not readily available | The absence of a specific CAS number highlights the compound's novelty or limited commercial availability, necessitating in-house characterization. |
| Appearance | Expected to be a liquid or a low-melting solid | The physical state at room temperature dictates handling and storage procedures. |
| Boiling Point | Not experimentally determined for the 2,6-isomer. Related isomers like 2-bromobenzotrifluoride have a boiling point of 167-168 °C.[1][2][3][4] The boiling point is expected to be higher than monosubstituted analogs due to increased molecular weight. | A key indicator of volatility, essential for purification by distillation and for assessing potential exposure risks. |
| Melting Point | Not experimentally determined. | A sharp melting point is a primary indicator of purity for crystalline solids. |
| Density | Not experimentally determined. The density of 2-bromobenzotrifluoride is approximately 1.652 g/mL at 25 °C.[1][4] | Important for converting mass to volume and for solvent selection in reactions and formulations. |
| Solubility | Expected to be soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, acetone) and insoluble in water. | Critical for designing reaction conditions, extraction procedures, and for formulation development. |

Experimental Determination of Physical Properties

Given the limited published data for **2,6-Dibromobenzotrifluoride**, experimental determination of its physical properties is paramount. The following section details the standard, reliable methodologies for these measurements.

Melting Point Determination

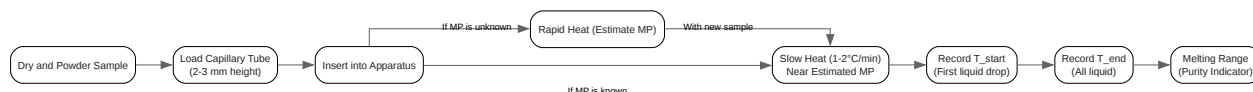
The melting point of a solid is the temperature at which it transitions to a liquid. For a pure crystalline solid, this occurs over a narrow temperature range. The sharpness of the melting point is a reliable indicator of purity.[5]

Protocol: Capillary Melting Point Determination

- Sample Preparation: Ensure the sample is completely dry and, if necessary, finely powdered.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.
- Packing: Invert the capillary tube and gently tap it on a hard surface to pack the sample into the sealed end. The sample height should be 2-3 mm.
- Measurement:
 - Place the packed capillary tube into a melting point apparatus.
 - If the approximate melting point is unknown, perform a rapid heating to determine a rough estimate.[6]
 - Allow the apparatus to cool, then insert a new sample.
 - Heat rapidly to about 20°C below the estimated melting point.
 - Reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.[6]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[6]

Causality Behind the Method: Slow heating near the melting point is crucial for accurate determination. If heated too quickly, the thermometer reading will lag behind the actual temperature of the sample, leading to an artificially wide and elevated melting range.[7]

Diagram: Melting Point Determination Workflow



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Caption: Workflow for determining the melting point of a solid sample.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. [8] It is a key physical constant for liquids.

Protocol: Micro Boiling Point Determination (Thiele Tube Method)

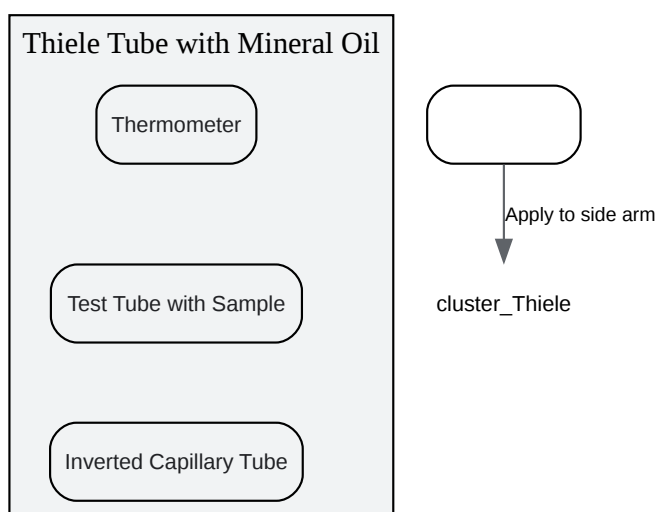
This method is ideal for small sample volumes.[9]

- Sample Preparation: Place approximately 0.5 mL of the liquid sample into a small test tube.

- Capillary Insertion: Place a melting point capillary tube, open end down, into the test tube.
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the heat is applied to the side arm.^[9]
- Observation: As the oil heats, a stream of bubbles will emerge from the inverted capillary tube as trapped air expands and then as the sample begins to boil.
- Measurement: Remove the heat source once a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[10]

Causality Behind the Method: The steady stream of bubbles indicates that the vapor pressure inside the capillary is greater than the atmospheric pressure. As the liquid cools, the point at which the liquid re-enters the capillary is the precise moment when the external atmospheric pressure equals the vapor pressure of the liquid.

Diagram: Micro Boiling Point Determination Setup



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Caption: Apparatus for micro boiling point determination.

Spectroscopic and Chromatographic Characterization

Spectroscopic and chromatographic techniques are essential for confirming the identity and purity of **2,6-Dibromobenzotrifluoride**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful hybrid technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry.^{[11][12]} It is ideal for volatile compounds like **2,6-Dibromobenzotrifluoride**.

Principles of Operation:

- **Gas Chromatography (GC):** The sample is vaporized and injected into a long, thin capillary column. An inert carrier gas (e.g., helium) pushes the sample through the column. Compounds separate based on their boiling points and their interactions with the stationary phase coating the column.^{[13][14]}
- **Mass Spectrometry (MS):** As each separated compound elutes from the GC column, it enters the mass spectrometer. Here, it is ionized, typically by electron impact (EI), which bombards the molecule with high-energy electrons. This causes the molecule to fragment in a reproducible pattern. The resulting charged fragments are then separated by their mass-to-charge (m/z) ratio.^{[13][14]}

Interpreting the Data:

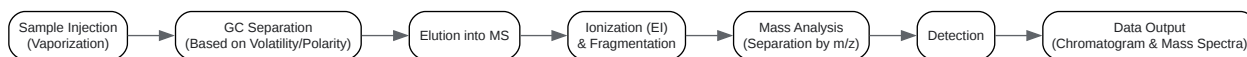
- **Total Ion Chromatogram (TIC):** This is a plot of the total ion intensity versus retention time. Each peak in the TIC represents a different compound separated by the GC. The retention time is characteristic of the compound under the specific GC conditions.
- **Mass Spectrum:** A mass spectrum is generated for each peak in the TIC. This is a plot of the relative abundance of ions versus their m/z ratio. The fragmentation pattern serves as a "molecular fingerprint" that can be used to identify the compound by comparing it to spectral libraries or by manual interpretation. The molecular ion peak (M^+), if present, corresponds to the molecular weight of the compound.

Protocol: GC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Instrument Setup:**
 - Set the GC oven temperature program to effectively separate the components of the sample. A typical program starts at a low temperature, ramps up to a high temperature, and then holds for a period.
 - Set the injector temperature to ensure complete vaporization of the sample without thermal degradation.
 - Set the MS to scan a relevant mass range (e.g., 50-400 m/z).
- **Injection:** Inject a small volume (typically 1 μL) of the prepared sample into the GC.
- **Data Acquisition:** Acquire the data as the sample runs through the instrument.
- **Data Analysis:**
 - Integrate the peaks in the TIC to determine the relative purity of the sample.

- o Analyze the mass spectrum of the main peak to confirm the identity of **2,6-Dibromobenzotrifluoride**. Look for the characteristic isotopic pattern of two bromine atoms.

Diagram: GC-MS Workflow



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Caption: The sequential process of GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. It exploits the magnetic properties of certain atomic nuclei.^{[15][16]} For **2,6-Dibromobenzotrifluoride**, ^1H , ^{13}C , and ^{19}F NMR would be highly informative.

Principles of Operation:

- Nuclear Spin: Atomic nuclei with an odd number of protons or neutrons have an intrinsic property called spin, which generates a magnetic moment.^{[17][18]}
- External Magnetic Field: When placed in a strong external magnetic field, these nuclei align either with or against the field, creating two energy levels.
- Radiofrequency Pulse: A radiofrequency pulse is applied, which can excite the nuclei from the lower to the higher energy state.^{[16][19]}
- Relaxation and Detection: When the pulse is turned off, the nuclei "relax" back to their lower energy state, emitting a radiofrequency signal that is detected by the spectrometer.

The precise frequency of this signal is highly sensitive to the local chemical environment of the nucleus, allowing for the differentiation of atoms within a molecule.

Expected NMR Spectra for **2,6-Dibromobenzotrifluoride**:

- ^1H NMR: The proton NMR spectrum would show signals corresponding to the protons on the aromatic ring. The substitution pattern would lead to a specific splitting pattern (multiplicity) and chemical shift for the aromatic protons.
- ^{13}C NMR: The carbon NMR spectrum would reveal the number of chemically distinct carbon atoms in the molecule. The carbon attached to the CF_3 group and the carbons attached to the bromine atoms would have characteristic chemical shifts.
- ^{19}F NMR: The fluorine NMR spectrum is particularly useful for fluorinated compounds. It would likely show a singlet for the three equivalent fluorine atoms of the CF_3 group.

Protocol: NMR Sample Preparation and Analysis

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- **Shimming:** Place the NMR tube in the spectrometer and perform shimming to optimize the homogeneity of the magnetic field.
- **Acquisition:** Acquire the ¹H, ¹³C, and ¹⁹F NMR spectra using standard pulse programs.
- **Data Processing and Analysis:** Process the raw data (Fourier transform, phase correction, and baseline correction) and analyze the resulting spectra to confirm the structure of the molecule.

Safety and Handling

While a specific safety data sheet (SDS) for **2,6-Dibromobenzotrifluoride** is not readily available, precautions for related brominated and fluorinated aromatic compounds should be followed.

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a lab coat, and chemical-resistant gloves when handling the compound.[\[20\]](#)[\[21\]](#)[\[22\]](#)
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[21\]](#)[\[23\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[20\]](#)[\[23\]](#)
- **Disposal:** Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[\[20\]](#)[\[21\]](#)

Conclusion

2,6-Dibromobenzotrifluoride is a compound with significant synthetic potential. This guide has outlined its key physicochemical properties and, more importantly, has provided a detailed framework of established experimental protocols for their determination. For researchers working with novel or less-characterized substances, adherence to these rigorous analytical methods is essential for generating reliable data, ensuring experimental reproducibility, and advancing scientific discovery. The principles and procedures detailed herein serve as a self-validating system for the comprehensive characterization of **2,6-Dibromobenzotrifluoride** and other related molecules.

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